

# Application Note: Synthesis of 1-Cyclohexyl-2-thiourea from Cyclohexylamine

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## Compound of Interest

Compound Name: 1-Cyclohexyl-2-thiourea

Cat. No.: B1347432

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## Introduction

**1-Cyclohexyl-2-thiourea** is a monosubstituted thiourea derivative with applications in organic synthesis and as a precursor for various biologically active compounds. Thiourea derivatives are known for their utility in the preparation of pharmaceuticals, pesticides, and as organocatalysts. The synthesis of **1-cyclohexyl-2-thiourea** can be achieved through several pathways, including the reaction of cyclohexylamine with an appropriate isothiocyanate or the reaction of thiourea with cyclohexylamine under catalytic conditions. A straightforward and common method involves the reaction of cyclohexylamine with ammonium thiocyanate. This application note provides a detailed protocol for the synthesis of **1-cyclohexyl-2-thiourea** from cyclohexylamine and ammonium thiocyanate.

## Principle of the Method

The synthesis proceeds in a two-step, one-pot reaction. First, cyclohexylamine, a base, reacts with the weakly acidic ammonium thiocyanate in an aqueous solution to form the intermediate salt, cyclohexylammonium thiocyanate. Upon heating, this intermediate undergoes a rearrangement and elimination of ammonia to yield the final product, **1-cyclohexyl-2-thiourea**. The product precipitates from the reaction mixture upon cooling and can be isolated by filtration.

## Experimental Protocol

### Materials and Equipment

- Cyclohexylamine ( $\text{C}_6\text{H}_{11}\text{NH}_2$ )
- Ammonium thiocyanate ( $\text{NH}_4\text{SCN}$ )
- Deionized water
- Ethanol (for recrystallization)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper
- Beakers and Erlenmeyer flasks
- Melting point apparatus
- Standard laboratory glassware

#### Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine cyclohexylamine and ammonium thiocyanate in a 1:1.2 molar ratio.
- **Dissolution:** Add deionized water to the flask to achieve a concentration of approximately 1-2 M with respect to cyclohexylamine.
- **Reaction:** Heat the mixture to 85-90°C with vigorous stirring. Maintain this temperature for 2-3 hours. The formation of cyclohexylammonium thiocyanate occurs, followed by its conversion to **1-cyclohexyl-2-thiourea**.<sup>[1][2]</sup>
- **Cooling and Precipitation:** After the reaction period, turn off the heat and allow the mixture to cool slowly to room temperature. The product, **1-cyclohexyl-2-thiourea**, will precipitate out

of the solution as a white solid.

- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with cold deionized water to remove any unreacted starting materials and byproducts.
- Drying: Dry the product, preferably in a vacuum oven at a low temperature, until a constant weight is achieved.
- Recrystallization (Optional): For higher purity, the crude product can be recrystallized from a suitable solvent such as ethanol. Dissolve the crude product in a minimal amount of hot ethanol and allow it to cool slowly to induce crystallization. Filter the purified crystals and dry them thoroughly.

### Characterization

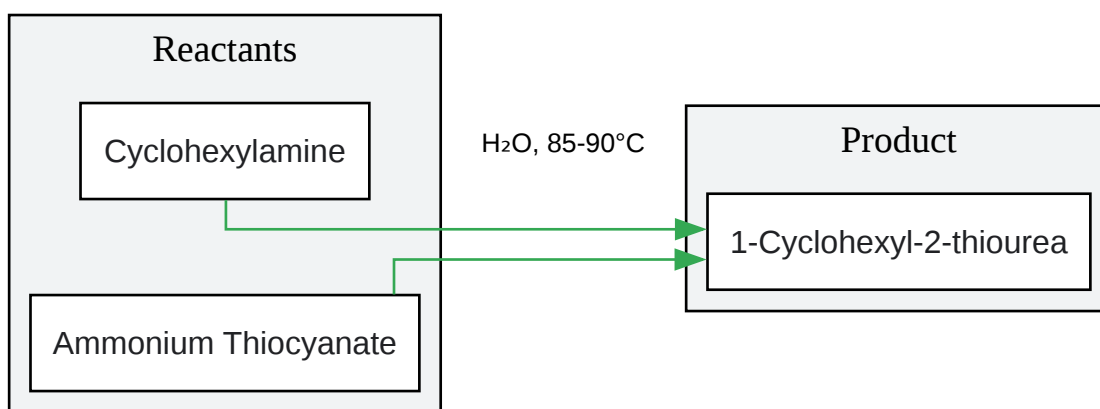
The identity and purity of the synthesized **1-cyclohexyl-2-thiourea** can be confirmed by standard analytical techniques such as:

- Melting Point: Determine the melting point of the product and compare it to the literature value.
- Spectroscopy: Obtain  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectra and compare them with expected values.

## Data Presentation

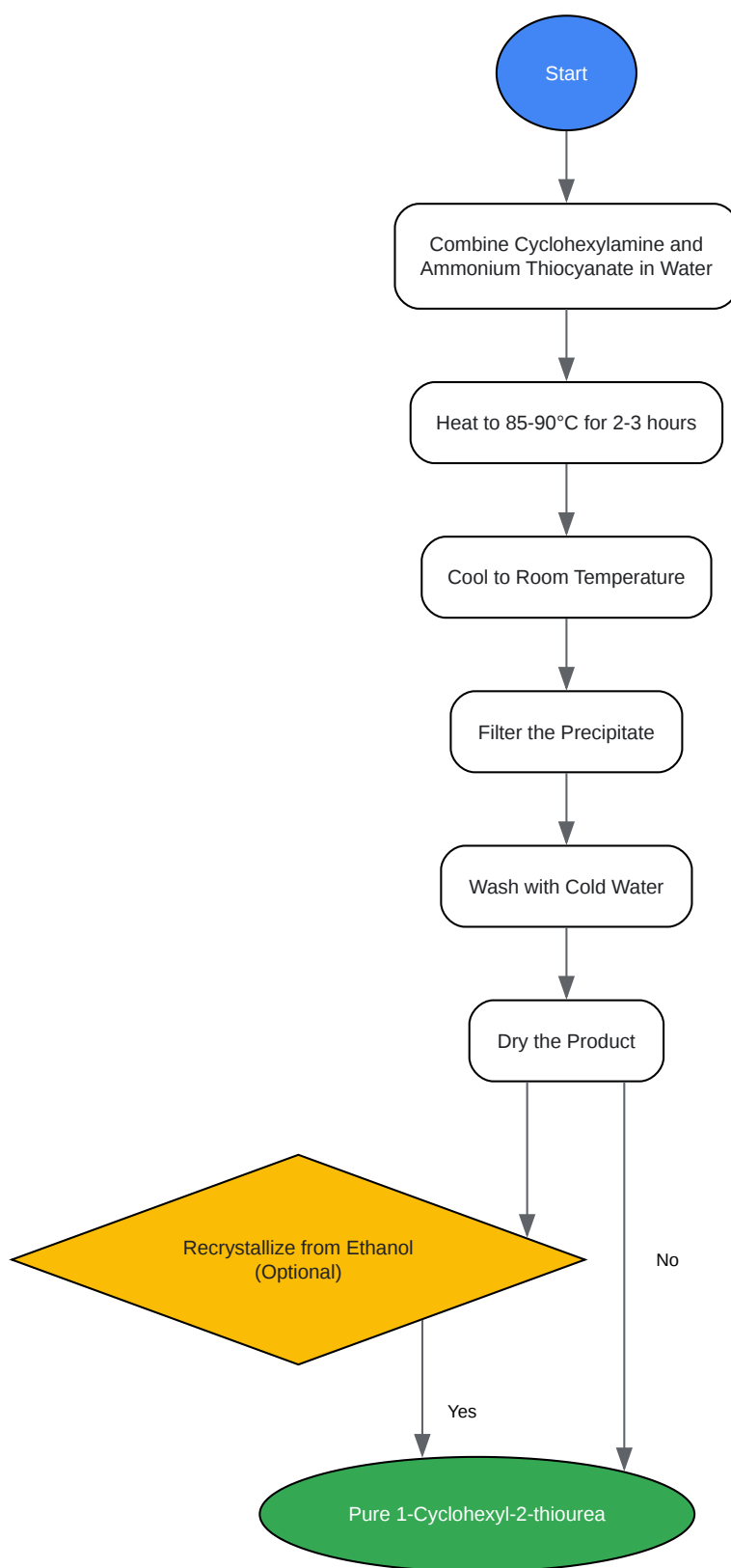
Parameter	Value	Notes
Reactants		
Cyclohexylamine	1.0 molar equivalent	A slight excess of ammonium thiocyanate is used to ensure complete reaction.
Ammonium thiocyanate	1.2 molar equivalents	
Reaction Conditions		
Solvent	Deionized Water	Maintained for the duration of the reaction. <a href="#">[1]</a> <a href="#">[2]</a>
Temperature	85-90 °C	
Reaction Time	2-3 hours	
Product		
Name	1-Cyclohexyl-2-thiourea	Yields can vary based on reaction scale and purification efficiency.
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> S	
Molecular Weight	158.27 g/mol	
Expected Yield	70-80%	
Appearance	White crystalline solid	
Melting Point (Literature)	148-150 °C	

## Visualizations



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Caption: Chemical reaction scheme for the synthesis of **1-Cyclohexyl-2-thiourea**.



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Caption: Experimental workflow for the synthesis of **1-Cyclohexyl-2-thiourea**.

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## References

- 1. Crystal structure of cyclohexylammonium thiocyanate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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